

Essential Safety and Logistics for Handling Dihydro-beta-ionol

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Compound of Interest

Compound Name: Dihydro-beta-ionol

Cat. No.: B1595605

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals such as **Dihydro-beta-ionol**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure and efficient research environment.

Quantitative Data Summary

A clear understanding of a chemical's physical and chemical properties is the foundation of safe handling. The following table summarizes key quantitative data for **Dihydro-beta-ionol**.

Property	Value	Source
Molecular Formula	C13H24O	[1]
Molecular Weight	196.33 g/mol	[1]
Boiling Point	234.0 °C at 760.00 mm Hg	[1]
Melting Point	38.0 to 40.0 °C at 760.00 mm Hg	[1]
Flash Point	> 93.33 °C (> 200.00 °F) TCC	[2]
Solubility	Soluble in common organic solvents; 10.43 mg/L in water at 25 °C (estimated)	[1][2]

Personal Protective Equipment (PPE)

When handling **Dihydro-beta-ionol**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear protective goggles or a face shield to prevent splashes to the eyes.[3][4]

2. Skin Protection:

- Gloves: Chemical-resistant gloves are required.[3][4]
- Lab Coat: A lab coat or other suitable protective clothing must be worn.[3][4]

3. Respiratory Protection:

- Work in a well-ventilated area.[3][4]
- If exposure limits are likely to be exceeded or if irritation is experienced, a NIOSH/MSHA-approved air-purifying respirator with an organic vapor cartridge or canister should be worn. [3] For high airborne contaminant concentrations, a positive-pressure supplied-air respirator may be necessary.[3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Dihydro-beta-ionol** is crucial for maintaining a safe laboratory environment.

Pre-Operational Checks:

- Ensure that a safety data sheet (SDS) for **Dihydro-beta-ionol** is readily accessible.
- Verify that all necessary PPE is available and in good condition.
- Confirm that emergency equipment, such as an eyewash station and safety shower, is accessible and operational.[3]
- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.

Handling Procedures:

- Use in a well-ventilated area and keep containers tightly closed when not in use.[3][4]
- Avoid contact with skin, eyes, and clothing.[3][5]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Use only non-sparking tools and take precautionary measures against static discharge.[3]
- Do not eat, drink, or smoke when using this product.[3]

Post-Operational Cleanup:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[5]
- Clean the work area and any equipment used.
- Store **Dihydro-beta-ionol** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids, alkalis, or oxidizing agents.[3][4]

Disposal Plan

Proper disposal of **Dihydro-beta-ionol** and its containers is critical to prevent environmental contamination. **Dihydro-beta-ionol** is toxic to aquatic life with long-lasting effects.[5][6]

Waste Collection:

- Collect waste **Dihydro-beta-ionol** and contaminated materials (e.g., gloves, absorbent pads) in a designated, labeled, and sealed container.

Disposal Method:

- Dispose of waste in accordance with local, regional, and national regulations.[3][5]
- Avoid releasing into drainage systems and the environment.[3][5]
- Empty containers should be taken to an approved waste handling site for recycling or disposal.[3] The material can be disposed of by a licensed chemical destruction plant or by

controlled incineration with flue gas scrubbing.[7]

Emergency Procedures

In the event of an accidental spill or exposure, immediate and appropriate action is essential.

Spill Response:

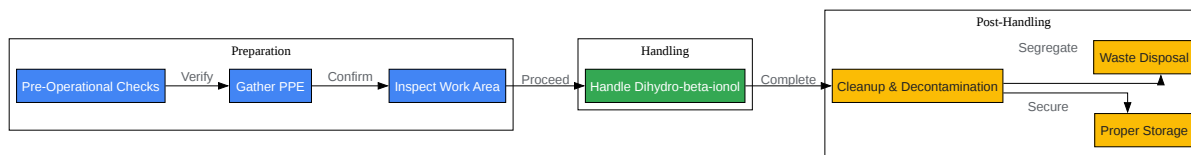
- Remove all sources of ignition.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spillage using sand, earth, or other inert absorbent material.[3]
- Collect the absorbed material into a suitable container for disposal.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult or symptoms persist, seek medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. If skin irritation persists, seek medical advice.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[3][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.[3][4]

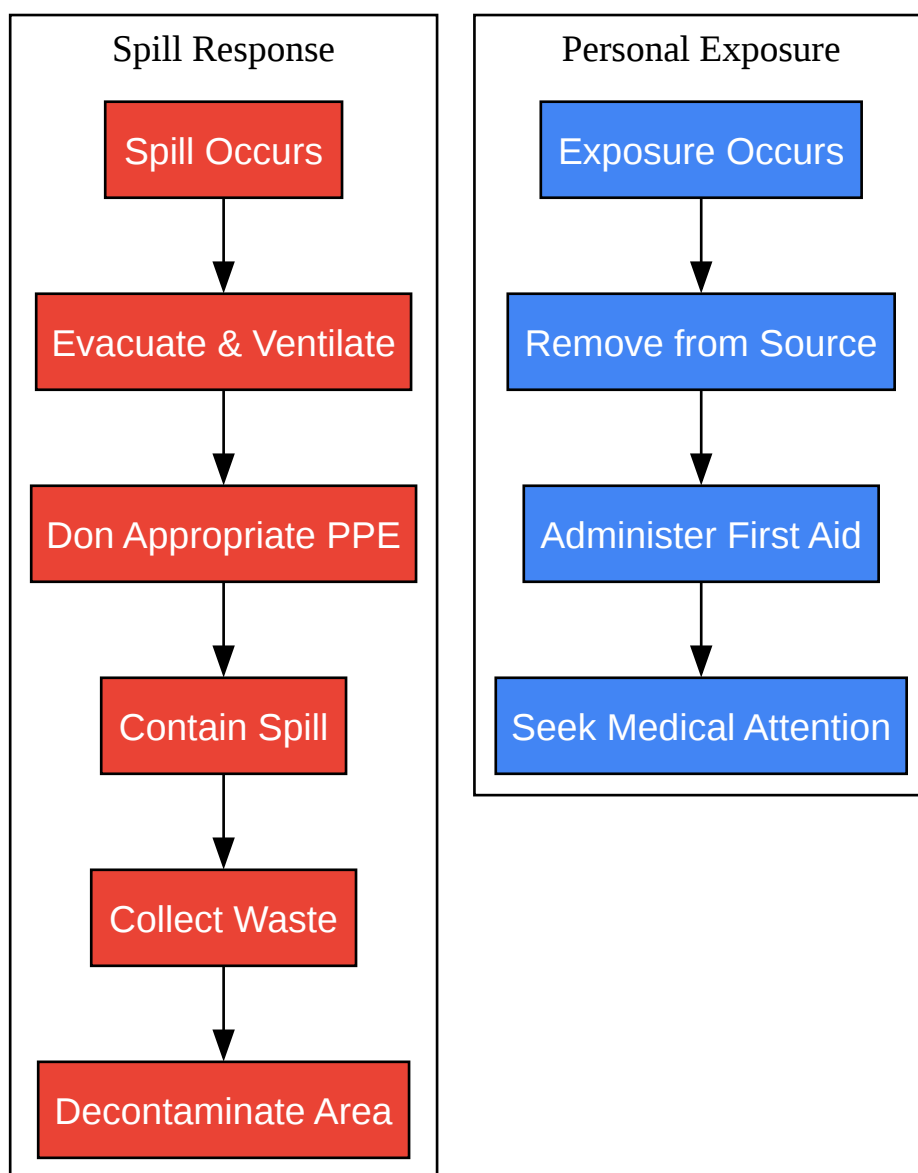
Visual Guides

To further clarify the procedural workflows, the following diagrams illustrate the safe handling process and emergency response protocols for **Dihydro-beta-ionol**.



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Caption: Safe handling workflow for **Dihydro-beta-ionol**.



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Caption: Emergency response plan for **Dihydro-beta-ionol**.

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